

Proper Disposal of Ethyl Orsellinate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Ethyl orsellinate

Cat. No.: B047816

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Ensuring the safe and compliant disposal of laboratory chemicals is paramount for the protection of personnel and the environment. This guide provides essential safety and logistical information for the proper disposal of **ethyl orsellinate**, a lichen metabolite used in various research applications. This document outlines the necessary steps for waste characterization, handling, and disposal, in alignment with standard laboratory safety protocols and hazardous waste regulations.

Safety and Handling

Before handling **ethyl orsellinate**, it is crucial to consult the Safety Data Sheet (SDS). **Ethyl orsellinate** is classified as a skin and eye irritant, and may cause respiratory irritation.^[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Waste Characterization

Proper disposal begins with the correct classification of the chemical waste. According to the Resource Conservation and Recovery Act (RCRA), a waste is considered hazardous if it is specifically listed or if it exhibits one or more of the following characteristics: ignitability, corrosivity, reactivity, or toxicity.^{[2][3][4][5]}

Based on available data, **ethyl orsellinate** is not a listed hazardous waste under RCRA.[6][7]
[8] An evaluation of its characteristics is as follows:

- Ignitability: The flash point of **ethyl orsellinate** is 138.6 °C, which is above the 60 °C threshold for an ignitable hazardous waste.[2] Therefore, it is not considered an ignitable waste.
- Corrosivity: There is no available data on the pH of **ethyl orsellinate** solutions.
- Reactivity: There is no available data to suggest that **ethyl orsellinate** is reactive.
- Toxicity: While **ethyl orsellinate** has shown cytotoxic activity against various cell lines and is toxic to brine shrimp, specific oral, inhalation, or dermal LD50/LC50 data required for a definitive RCRA toxicity characterization is not readily available.[1][2][9][10][11]

Given the lack of complete data, a conservative approach is recommended. **Ethyl orsellinate** waste should be managed as potentially hazardous until a formal hazardous waste determination is made by the institution's Environmental Health and Safety (EHS) department.

Quantitative Data Summary

Property	Value	Reference
CAS Number	2524-37-0	[2]
Molecular Formula	C ₁₀ H ₁₂ O ₄	[1]
Melting Point	129-132 °C	[2]
Boiling Point	349.5 ± 22.0 °C at 760 mmHg	[2]
Flash Point	138.6 ± 15.8 °C	[2]
Solubility	Soluble in ethanol, methanol, DMF, or DMSO.	[12]
Toxicity Data	LC50 (brine shrimp): 495 µM	[1][10]

Disposal Procedures

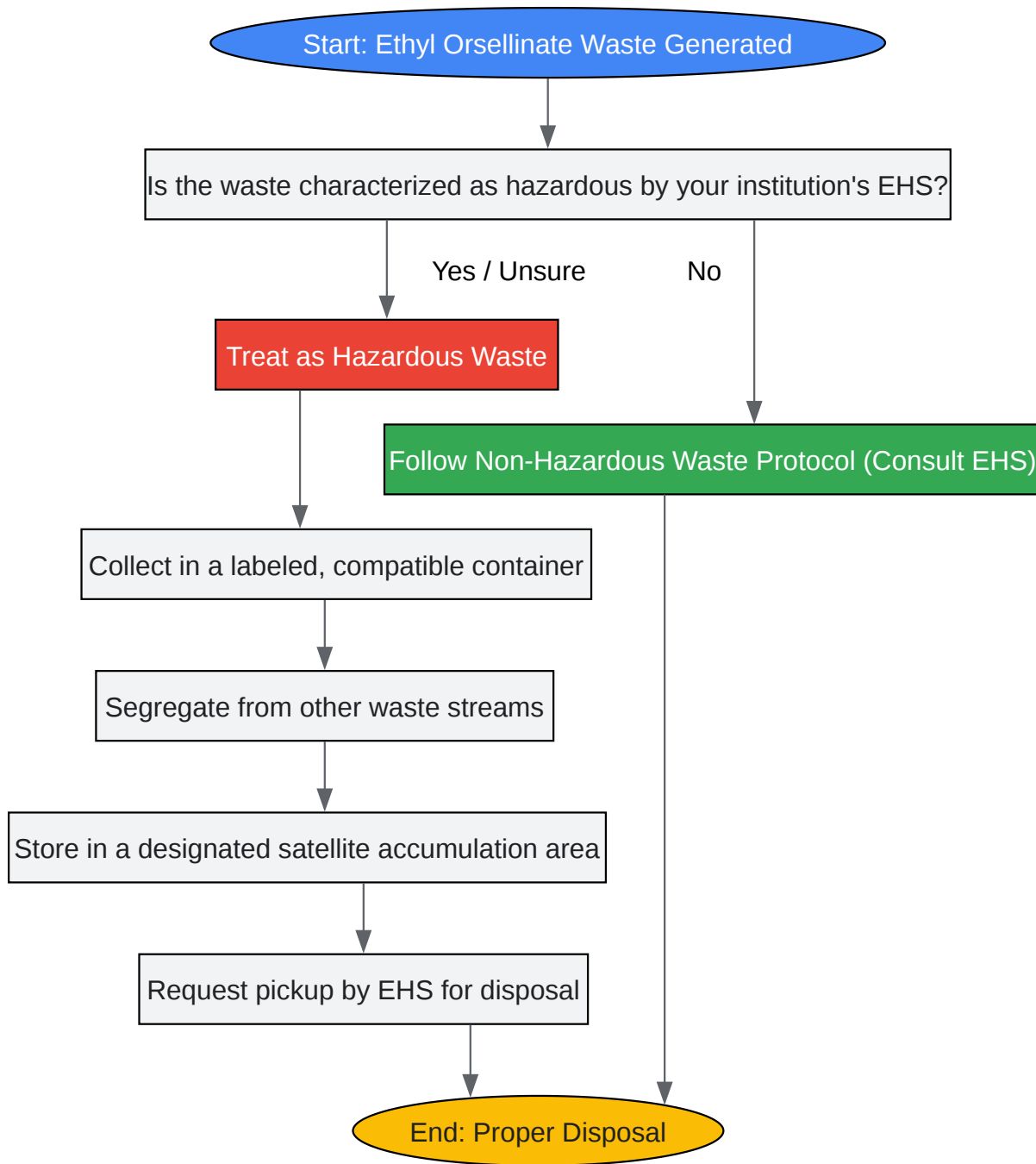
The following step-by-step procedure should be followed for the disposal of **ethyl orsellinate** and its containers:

- Waste Collection:
 - Collect waste **ethyl orsellinate**, including any contaminated materials (e.g., pipette tips, gloves, absorbent paper), in a designated, compatible, and properly labeled waste container.
 - The container should be made of a material that will not react with the chemical.
 - The label should clearly read "Hazardous Waste" and include the chemical name "**Ethyl Orsellinate**" and the associated hazards (irritant).
- Waste Segregation:
 - Do not mix **ethyl orsellinate** waste with other chemical waste streams unless specifically instructed to do so by your institution's EHS department.[\[3\]](#)
 - Keep solid and liquid waste separate.[\[3\]](#)
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area.
 - The storage area should be secure, well-ventilated, and away from incompatible materials.
- Disposal Request:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
 - Do not pour **ethyl orsellinate** down the drain or dispose of it in the regular trash.[\[13\]](#)
- Empty Container Disposal:
 - An empty container that held **ethyl orsellinate** should be managed as hazardous waste unless it has been triple-rinsed with a suitable solvent.[\[14\]](#)

- The rinsate from the triple rinse must be collected and disposed of as hazardous waste. [\[14\]](#)
- Once properly decontaminated, the container can be disposed of as non-hazardous waste. Deface the original label before disposal. [\[5\]](#)

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **ethyl orsellinate**.



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Caption: Disposal workflow for **ethyl orsellinate**.

By adhering to these procedures, researchers, scientists, and drug development professionals can ensure the safe handling and compliant disposal of **ethyl orsellinate**, thereby fostering a secure and environmentally responsible laboratory environment.

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